

Application Notes and Protocols for In Vitro Antibacterial Assays of OP-145

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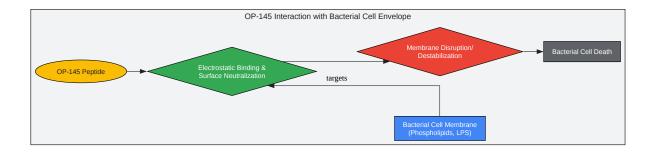
Introduction

OP-145 is a synthetic antimicrobial peptide (AMP) derived from the human cathelicidin LL-37. [1][2] It has demonstrated significant in vitro activity against a range of bacteria, including clinically relevant drug-resistant strains such as Methicillin-resistant Staphylococcus aureus (MRSA).[1][3] This document provides detailed protocols for key in vitro assays to evaluate the antibacterial efficacy of **OP-145**, including determination of minimum inhibitory concentration (MIC), time-kill kinetics, and anti-biofilm activity.

Mechanism of Action

OP-145 exerts its antibacterial effect primarily through interaction with and disruption of the bacterial cell membrane. While it exhibits potent bactericidal activity, some studies suggest that for Gram-negative bacteria like Escherichia coli, its mechanism may not involve significant membrane permeabilization but rather a neutralization of the surface charge, leading to membrane destabilization and cell death.[4] For Gram-positive bacteria, membrane disruption appears to be a more prominent mechanism.[5]





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Proposed mechanism of action for **OP-145**.

Data Summary

The following tables summarize the quantitative data for **OP-145**'s in vitro antibacterial activity as reported in the literature.

Table 1: Minimum Inhibitory Concentrations (MICs) of OP-145

Bacterial Strain	MIC (μM)	MIC (mg/L)	Reference
Escherichia coli ATCC25992	12.8	~36.7	[4]
E. coli LPS mutants	12.8	~36.7	[4]

Note: Conversion from μM to mg/L is approximated based on the molecular weight of **OP-145**.

Table 2: Lethal Concentrations (LC99.9%) of OP-145

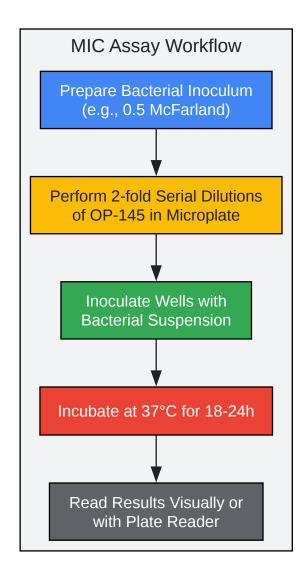


Bacterial Strain	Inoculum (CFU/mL)	Incubation Time	LC99.9% (µM)	Reference
Escherichia coli	1 x 10 ⁶	5 min	6.4	[5]
Enterococcus hirae	1 x 10 ⁶	5 min	3.2	[5]
Enterococcus hirae	1 x 10 ⁶	10 min	1.6	[6]
Enterococcus hirae	1 x 10 ⁶	60 min	0.8	[6]

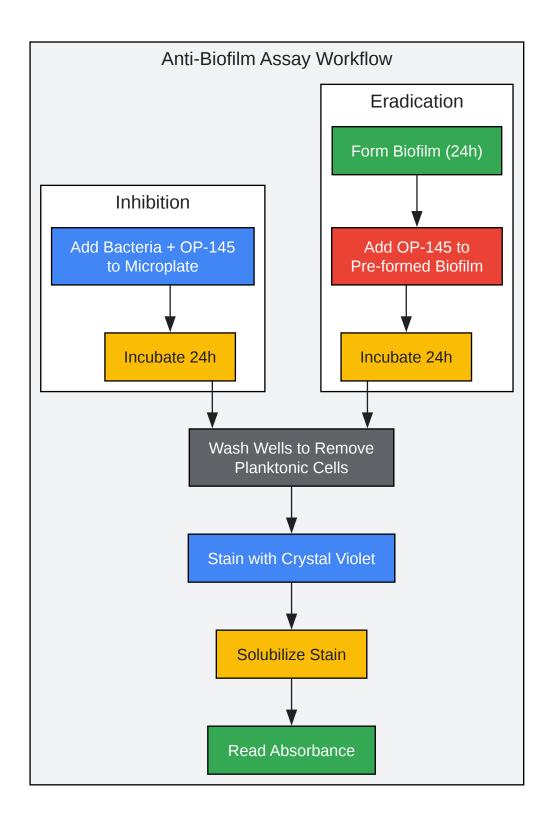
Experimental Protocols Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines the broth microdilution method to determine the MIC of **OP-145**.









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